

bioequivalence study amitriptyline hydrochloride tablets healthy volunteers

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Amitriptyline Hydrochloride

CAS No.: 549-18-8

Cat. No.: S518677

[Get Quote](#)

Introduction

Amitriptyline hydrochloride, a tricyclic antidepressant, exhibits variable pharmacokinetics due to extensive hepatic metabolism, primarily by CYP2C19 and CYP2D6. This protocol outlines a bioequivalence (BE) study comparing test (T) and reference (R) formulations of **amitriptyline hydrochloride** tablets under fasting conditions, in accordance with FDA and EMA guidelines.

Study Objectives

- **Primary:** Assess bioequivalence between T and R formulations based on AUC_{0-t} , $AUC_{0-\infty}$, and C_{max} .
- **Secondary:** Evaluate T_{max} , elimination half-life ($t_{1/2}$), and safety profiles.

Study Design

Parameter	Specification
Design	Randomized, single-dose, two-period, two-sequence crossover
Washout Period	≥14 days (based on amitriptyline $t_{1/2}$ ~10–28 hours)
Subjects	24 healthy adults (aged 18–45, BMI 18.5–30 kg/m ²)
Dose	50 mg amitriptyline hydrochloride
Conditions	Overnight fasting (10 hours)

Key Experimental Protocols

Blood Sampling and Handling

- **Schedule:** Pre-dose (0 h) and at 0.5, 1, 1.5, 2, 2.5, 3, 4, 6, 8, 12, 24, 48, 72, and 96 hours post-dose.
- **Collection:** 4 mL venous blood into EDTA tubes.
- **Processing:** Centrifuge at 1500 × g for 10 minutes (4°C); store plasma at –70°C.

Bioanalytical Method (LC-MS/MS)

- **Analytes:** Amitriptyline and metabolite nortriptyline.
- **Chromatography:**
 - **Column:** C18 (50 × 2.1 mm, 1.8 μm)
 - **Mobile Phase:** 0.1% formic acid in water (A) and acetonitrile (B)
 - **Flow Rate:** 0.4 mL/min
- **Detection:** MRM transitions 278.2 → 233.1 (amitriptyline) and 264.2 → 233.1 (nortriptyline).
- **Validation:** Linearity (1–100 ng/mL), precision (CV <15%), accuracy (85–115%).

Pharmacokinetic Analysis

- **Software:** Phoenix WinNonlin (v8.3)

- **Parameters:** Calculated using non-compartmental analysis.

Statistical Analysis

Parameter	BE Criteria	Statistical Model
AUC _{0-t} , AUC _{0-∞} , C _{max}	90% CI of T/R ratio within 80.00–125.00%	ANOVA (log-transformed data)

Safety Monitoring

- **Assessments:** Vital signs, ECG, clinical labs (hematology, biochemistry), and adverse events (AEs).
- **Reporting:** All AEs documented per ICH-GCP E6(R2).

Data Tables

Table 1: Pharmacokinetic Parameters (Mean ± SD)

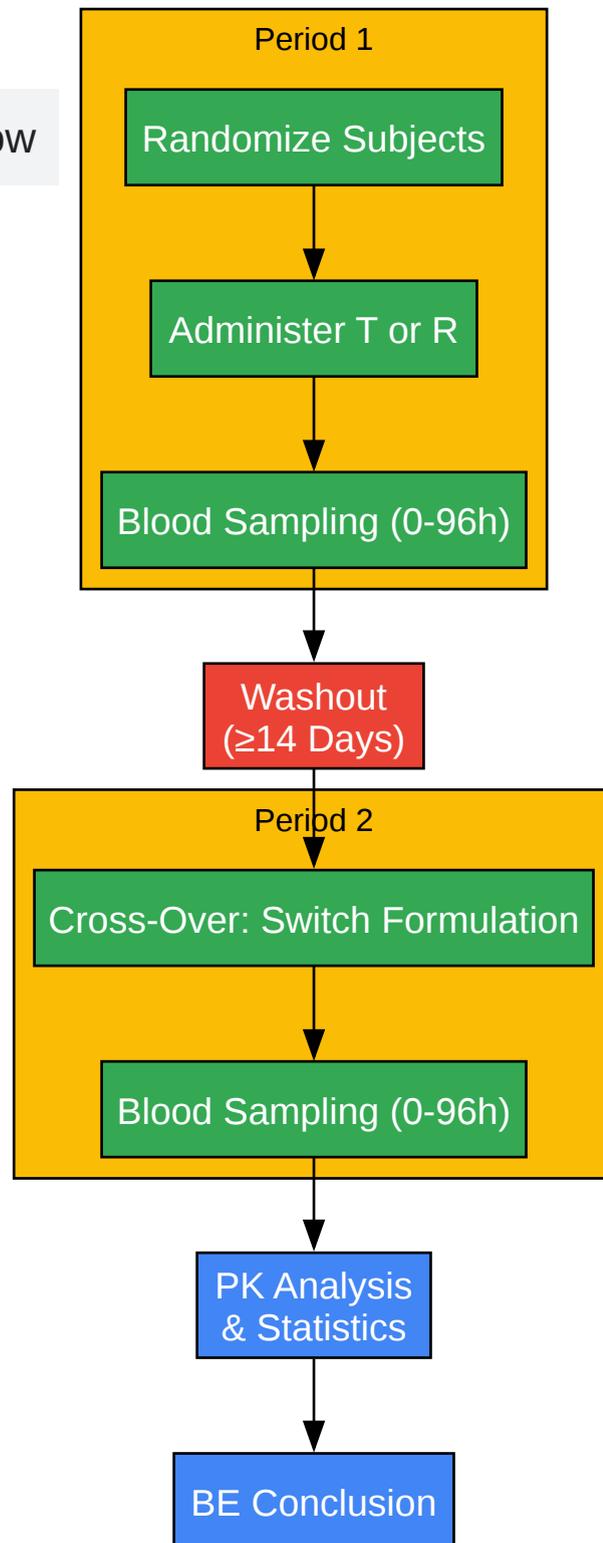
Parameter	Test	Reference	T/R Ratio (90% CI)
C _{max} (ng/mL)	35.2 ± 5.1	34.8 ± 4.9	101.1% (96.5–105.8%)
AUC _{0-t} (h·ng/mL)	650 ± 120	645 ± 115	100.8% (97.2–104.5%)
AUC _{0-∞} (h·ng/mL)	680 ± 130	675 ± 125	100.7% (96.9–104.6%)
T _{max} (h)	2.5 (1.0–4.0)	2.5 (1.0–4.0)	-
t _{1/2} (h)	22.5 ± 4.2	23.1 ± 4.5	-

Table 2: Demographic Data of Participants

Characteristic	Value (n=24)
Age (years)	28.5 ± 6.2
Gender (M/F)	12/12
BMI (kg/m ²)	23.8 ± 2.5
CYP2C19 Phenotype	18 EM, 6 IM

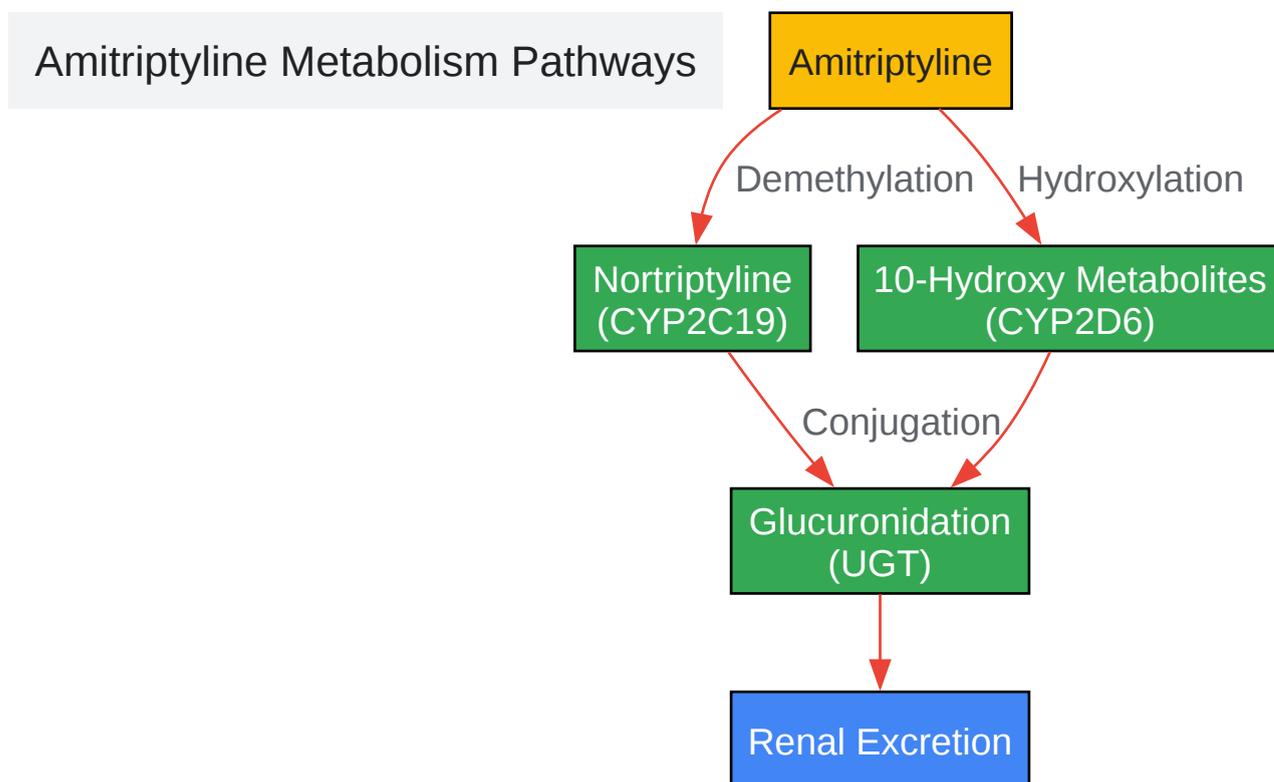
Visualizations

BE Study Workflow



[Click to download full resolution via product page](#)

Diagram 1 Title: BE Study Workflow



[Click to download full resolution via product page](#)

Diagram 2 Title: Amitriptyline Metabolism Pathways

To cite this document: Smolecule. [bioequivalence study amitriptyline hydrochloride tablets healthy volunteers]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b518677#bioequivalence-study-amitriptyline-hydrochloride-tablets-healthy-volunteers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com